

Essential Safety and Operational Guide for 2-(2-Aminoethyl)thiazole

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Compound of Interest

Compound Name: 2-(2-Aminoethyl)thiazole

Cat. No.: B102076

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **2-(2-Aminoethyl)thiazole** (CAS RN: 18453-07-1). The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	2-(2-Aminoethyl)thiazole
Synonyms	2-(thiazol-2-yl)ethanamine
CAS Number	18453-07-1
Molecular Formula	C ₅ H ₈ N ₂ S
Molecular Weight	128.20 g/mol

Hazard Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-(2-Aminoethyl)thiazole** is classified as follows:

Hazard Class	GHS Code	Signal Word	Hazard Statement
Skin Irritation	H315	Warning	Causes skin irritation. [1]
Eye Irritation	H319	Warning	Causes serious eye irritation. [1]
Specific Target Organ Toxicity	H335	Warning	May cause respiratory irritation. [1]

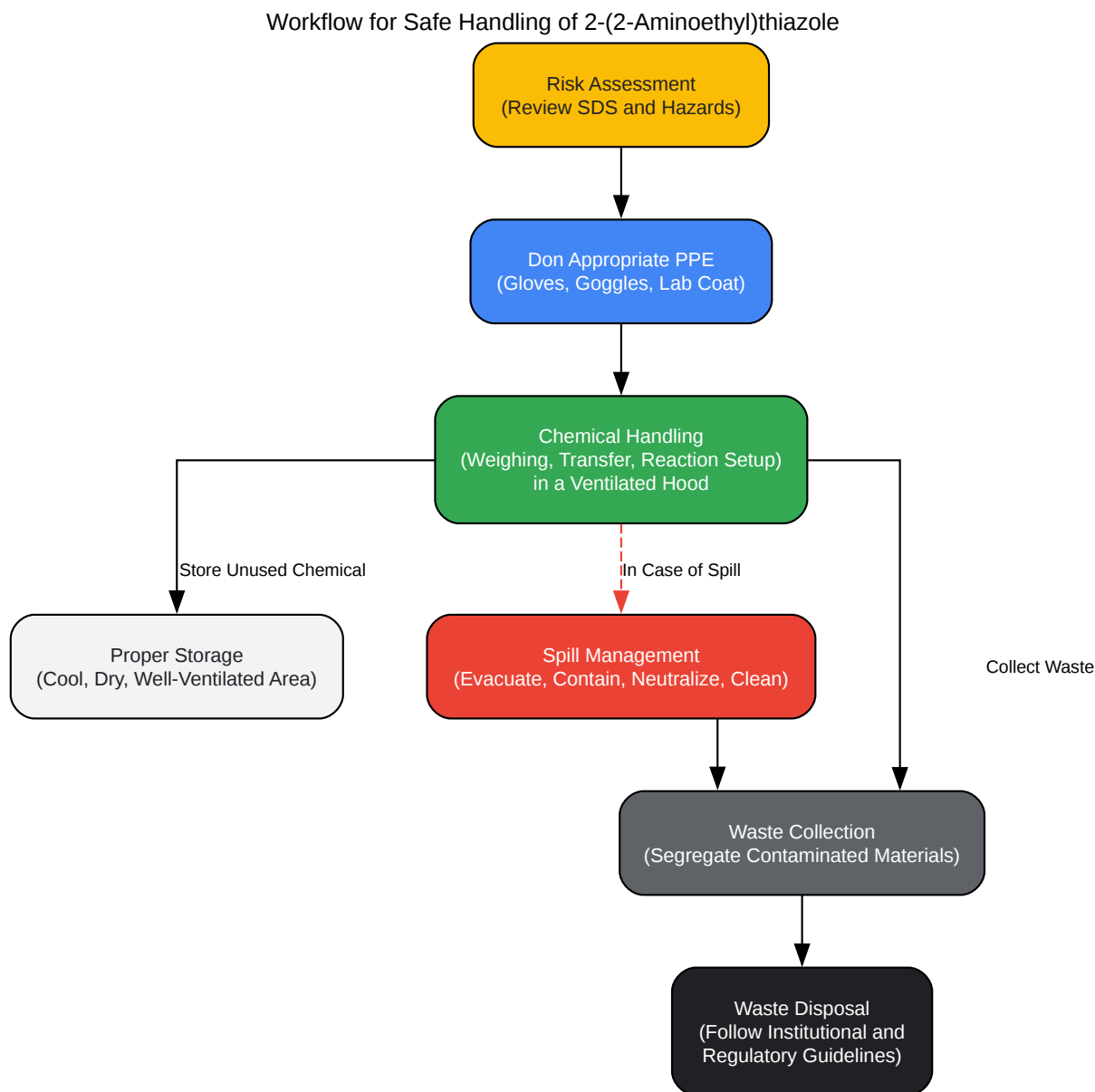
Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves prior to use.	To prevent skin contact and irritation. [1]
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To protect against splashes and eye irritation. [1]
Skin and Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.	To prevent inhalation and respiratory tract irritation. [1]

Operational and Handling Protocol

A systematic approach to handling **2-(2-Aminoethyl)thiazole** is crucial for laboratory safety. The following workflow outlines the key steps from preparation to disposal.



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Safe handling workflow for **2-(2-Aminoethyl)thiazole**.

Experimental Procedures

1. Preparation and Use:

- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Conduct all operations, including weighing and transferring, within a certified chemical fume hood to ensure adequate ventilation.
- Avoid the formation of dust and aerosols.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling.

2. Spill Response:

- Small Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Carefully sweep up the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
 - Evacuate the laboratory and notify the appropriate safety personnel immediately.
 - Restrict access to the area.
 - Follow institutional emergency procedures.

Disposal Plan

All waste generated from the use of **2-(2-Aminoethyl)thiazole** must be treated as hazardous waste.

Waste Type	Collection and Labeling	Disposal Method
Unused Chemical	Collect in a clearly labeled, sealed container.	Dispose of through a licensed hazardous waste disposal company.
Contaminated Labware	Rinse with a suitable solvent. Collect the rinsate as hazardous waste.	Dispose of as hazardous waste.
Contaminated PPE	Collect in a designated, labeled hazardous waste bag.	Dispose of as hazardous waste.
Spill Cleanup Material	Collect in a sealed, labeled container.	Dispose of through a licensed hazardous waste disposal company.

Disclaimer: This guide is intended for informational purposes and should be used in conjunction with a comprehensive Safety Data Sheet (SDS) for **2-(2-Aminoethyl)thiazole**. Always follow your institution's specific safety protocols and regulatory requirements. A complete SDS for this compound was not available at the time of writing; therefore, this information is based on available GHS classifications and data for structurally similar compounds.

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References

- 1. 18453-07-1 2-(Thiazol-2-yl)ethanamine AKSci Y8064 [aksci.com]
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